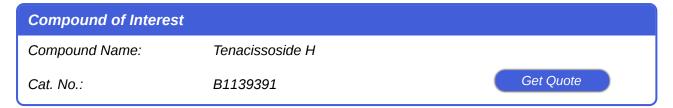


Chemical structure and properties of Tenacissoside H

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Tenacissoside H: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tenacissoside H is a C21 steroidal glycoside isolated from the traditional Chinese medicinal plant Marsdenia tenacissima.[1] Emerging research has highlighted its significant potential as a therapeutic agent, particularly in oncology, due to its anti-tumor and anti-inflammatory properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological activities, and underlying mechanisms of action of **Tenacissoside H**, along with detailed experimental protocols to facilitate further research and development.

Chemical Structure and Properties

Tenacissoside H is a complex natural product with a steroidal core and a glycosidic moiety. Its chemical identity has been established through various spectroscopic techniques.

Table 1: Chemical and Physical Properties of Tenacissoside H



Property	Value	Source(s)	
Molecular Formula	C42H66O14	[2][3]	
Molecular Weight	794.97 g/mol	[2][3]	
CAS Number	191729-45-0	[2][3]	
Synonyms	Tenacissimoside C	[3]	
Appearance	White to off-white solid/powder	[4]	
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[2][5]	
Purity	≥98% (Commercially available)	[2]	

Table 2: Spectroscopic Data for Tenacissoside H

Technique	Data	Source(s)
Mass Spectrometry (UPLC-MS/MS)	m/z 817.4 \rightarrow 757.5 (ESI positive ion mode)	[6]

Biological Activities and Mechanism of Action

Tenacissoside H has demonstrated potent biological activities, primarily focusing on its anticancer and anti-inflammatory effects. The primary mechanism of action involves the modulation of key cellular signaling pathways.

Anti-Tumor Activity

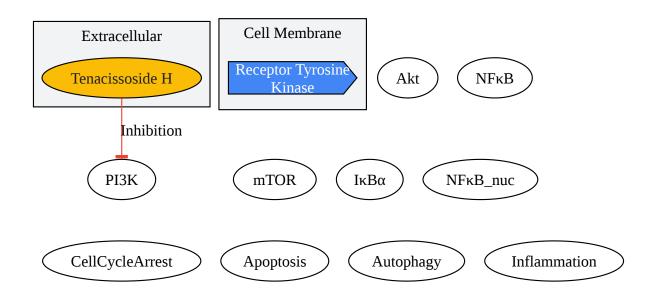
Tenacissoside H exhibits significant anti-tumor effects against various cancer cell lines, including hepatocellular carcinoma, colon cancer, and esophageal cancer. Its anti-neoplastic actions are mediated through the induction of apoptosis, autophagy, and cell cycle arrest.

Table 3: In Vitro Anti-Tumor Activity of **Tenacissoside H**



Cancer Cell Line	Assay	Endpoint	IC50 Value	Source(s)
LoVo (Colon Cancer)	MTT Assay	Cell Proliferation	40.24 μg/mL (24h), 13.00 μg/mL (48h), 5.73 μg/mL (72h)	[7][8]

The anti-tumor activity of **Tenacissoside H** is primarily attributed to its ability to modulate the PI3K/Akt/mTOR and NF-κB signaling pathways. By inhibiting these pathways, **Tenacissoside H** triggers a cascade of events leading to programmed cell death and inhibition of cancer cell proliferation.



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Anti-Inflammatory Activity

Tenacissoside H also demonstrates anti-inflammatory properties by regulating the NF-κB and p38 signaling pathways. It has been shown to reduce the number of macrophages at injury sites and inhibit the migration of macrophages.

Experimental Protocols



This section provides detailed methodologies for key experiments cited in the literature for the study of **Tenacissoside H**.

Isolation and Purification of Tenacissoside H

The isolation of **Tenacissoside H** from Marsdenia tenacissima typically involves the following steps:

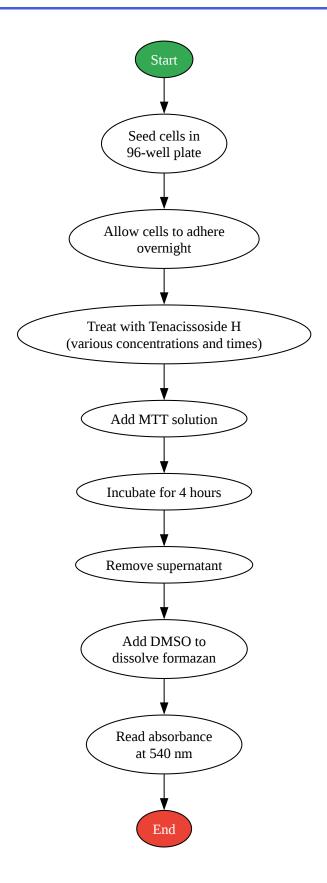
- Extraction: The dried and powdered stems of Marsdenia tenacissima are extracted with ethanol. The resulting extract is then partitioned with chloroform.
- Chromatography: The chloroform-soluble fraction is subjected to column chromatography on silica gel, eluting with a gradient of petroleum ether and ethyl acetate.
- Preparative HPLC: Fractions containing Tenacissoside H are further purified by preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

Cell Viability Assay (MTT Assay)

This protocol is used to assess the cytotoxic effects of **Tenacissoside H** on cancer cells.

- Cell Seeding: Plate cancer cells (e.g., LoVo) in 96-well plates at a density of 1 x 10⁴ cells per well and allow them to adhere overnight.
- Treatment: Treat the cells with varying concentrations of Tenacissoside H (e.g., 0.1, 1, 10, 100 μg/mL) for 24, 48, or 72 hours.
- MTT Incubation: Add MTT solution (0.5 mg/mL) to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the supernatant and add dimethyl sulfoxide (DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 540 nm using a microplate reader.





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Apoptosis Analysis by Flow Cytometry

This method quantifies the extent of apoptosis induced by **Tenacissoside H**.

- Cell Treatment: Treat cells with the desired concentrations of Tenacissoside H for the specified time.
- Cell Harvesting: Collect both adherent and floating cells and wash them with cold PBS.
- Staining: Resuspend the cells in Annexin V binding buffer and stain with Annexin V-FITC and Propidium Iodide (PI) for 15 minutes at room temperature in the dark.
- Flow Cytometry: Analyze the stained cells using a flow cytometer. Annexin V-positive/PI-negative cells are considered early apoptotic, while Annexin V-positive/PI-positive cells are late apoptotic or necrotic.

Western Blot Analysis

This technique is used to determine the effect of **Tenacissoside H** on the protein expression levels in signaling pathways like PI3K/Akt/NF-kB.

- Protein Extraction: Lyse the treated and control cells in RIPA buffer to extract total protein.
- Protein Quantification: Determine the protein concentration using a BCA protein assay.
- SDS-PAGE: Separate the protein lysates by sodium dodecyl sulfate-polyacrylamide gel electrophoresis.
- Protein Transfer: Transfer the separated proteins onto a polyvinylidene difluoride (PVDF) membrane.
- Blocking: Block the membrane with 5% non-fat milk in Tris-buffered saline with Tween 20 (TBST).
- Primary Antibody Incubation: Incubate the membrane with primary antibodies against target proteins (e.g., p-Akt, Akt, p-NF-κB, NF-κB, β-actin) overnight at 4°C.

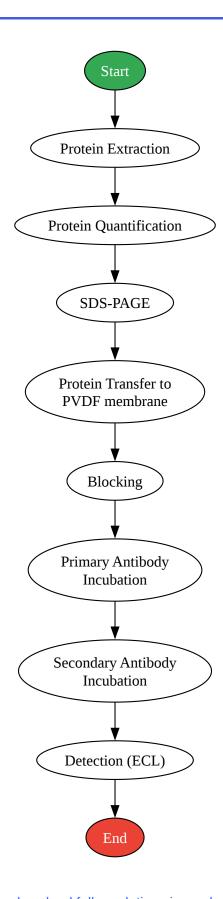
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- Secondary Antibody Incubation: Wash the membrane and incubate with HRP-conjugated secondary antibodies.
- Detection: Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.





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Conclusion

Tenacissoside H is a promising natural compound with well-documented anti-tumor and anti-inflammatory activities. Its mechanism of action, centered on the inhibition of the PI3K/Akt/mTOR and NF-κB signaling pathways, provides a strong rationale for its further investigation as a potential therapeutic agent. The experimental protocols detailed in this guide offer a foundation for researchers to explore the full potential of **Tenacissoside H** in drug discovery and development.

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